

Technical Support Center: Suzuki Coupling of 4-bromo-N-methylbenzylamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(4-Bromophenyl)-*n*-methylmethanamine

Cat. No.: B1267988

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working on the Suzuki-Miyaura cross-coupling reaction with 4-bromo-N-methylbenzylamine. Our aim is to help you overcome common challenges and improve your reaction yields.

Troubleshooting Guide

Low yields in the Suzuki coupling of 4-bromo-N-methylbenzylamine can arise from several factors. This guide provides a systematic approach to identifying and resolving these issues.

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Caption: Key steps in the Suzuki-Miyaura catalytic cycle.

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